

An In-Depth Technical Guide to 1-(5-Bromothiophen-2-yl)ethanamine

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Compound of Interest

Compound Name: 1-(5-Bromothiophen-2-yl)ethanamine

Cat. No.: B140108

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available safety, physical, and chemical data for **1-(5-Bromothiophen-2-yl)ethanamine**. It is intended to serve as a foundational resource for researchers and professionals engaged in drug development and other scientific applications involving this compound.

Chemical Identity and Properties

CAS Number: 129605-38-5

Molecular Formula: C₆H₈BrNS

Molecular Weight: 206.11 g/mol [\[1\]](#)

Synonyms: 1-(5-bromothiophen-2-yl)ethanamine, 1-(5-bromo-thiophen-2-yl)-ethylamine, 1-(5-bromothiophen-2-yl)ethan-1-amine [\[1\]](#)

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Weight	206.11 g/mol	[1]
Exact Mass	204.95608 Da	[1]
XLogP3	1.9	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	2	[1]
Rotatable Bond Count	1	[1]
Topological Polar Surface Area	54.3 Å ²	[1]
Heavy Atom Count	9	[1]
Complexity	99.1	[1]
Covalently-Bonded Unit Count	1	[1]
Predicted Density	1.557±0.06 g/cm ³	[1]
Predicted Boiling Point	254.6±25.0 °C	[1]
Predicted Flash Point	107.8 °C	[1]

Safety and Hazard Information

1-(5-Bromothiophen-2-yl)ethanamine is classified as a hazardous substance. The following tables summarize its GHS classification and associated precautionary statements.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1] [2]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[2]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[2]
Skin Corrosion/Irritation	Sub-category 1B	H314: Causes severe skin burns and eye damage[2]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[2][3]

Table 3: Precautionary Statements

Type	Code	Statement
Prevention	P260	Do not breathe dust/fume/gas/mist/vapours/spray. [2]
P261	Avoid breathing dust/fume/gas/mist/vapours/spray. [2] [3]	
P264	Wash skin thoroughly after handling. [2] [3]	
P270	Do not eat, drink or smoke when using this product. [2]	
P271	Use only outdoors or in a well-ventilated area. [2] [3]	
P280	Wear protective gloves/protective clothing/eye protection/face protection. [2] [3]	
Response	P301+P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. [1]
P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting. [2]	
P302+P352	IF ON SKIN: Wash with plenty of soap and water. [2] [3]	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing. [2] [3]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if	

present and easy to do. Continue rinsing.[2][3]		
P310	Immediately call a POISON CENTER or doctor/physician. [1]	
P312	Call a POISON CENTER or doctor if you feel unwell.[3]	
P321	Specific treatment (see supplemental first aid instructions on this label).[2]	
P362+P364	Take off contaminated clothing and wash it before reuse.[2]	
Storage	P403+P233	Store in a well-ventilated place. Keep container tightly closed.[1][3]
P405	Store locked up.[1][3]	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.[3]

Toxicological Data

Quantitative toxicological data, such as LD50 (median lethal dose) and LC50 (median lethal concentration) values for **1-(5-Bromothiophen-2-yl)ethanamine**, are not readily available in the public domain. Safety Data Sheets consistently report this information as "no data available".[2]

Experimental Protocols

Synthesis

A detailed, validated experimental protocol for the synthesis of **1-(5-Bromothiophen-2-yl)ethanamine** is not explicitly available. However, based on established organic chemistry principles, a plausible synthetic route involves a two-step process starting from 2-

bromothiophene. The first step is the Friedel-Crafts acylation to produce 2-acetyl-5-bromothiophene, followed by a reductive amination to yield the final product.

Step 1: Synthesis of 2-Acetyl-5-bromothiophene (Precursor)

A documented method for the synthesis of the precursor, 2-acetyl-5-bromothiophene, involves the reaction of 2-bromothiophene with acetyl chloride.^{[4][5]}

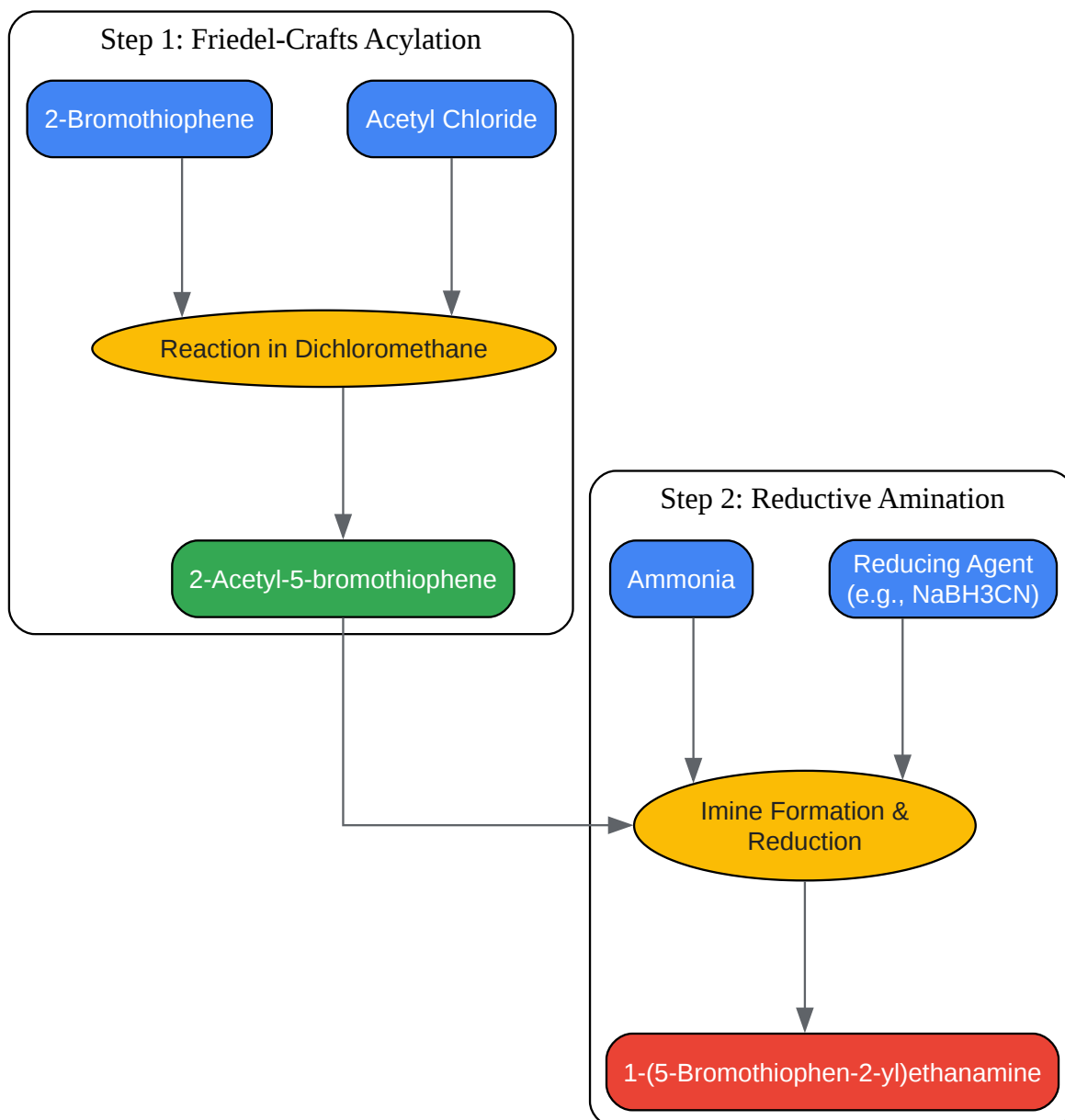
- Reactants: 2-Bromothiophene, Acetyl chloride
- Solvent: Dichloromethane (CH_2Cl_2)
- Procedure: To a solution of 2-bromothiophene in dichloromethane, acetyl chloride is added. The reaction mixture is stirred at room temperature. After completion, the mixture is worked up with ice and concentrated hydrochloric acid. The organic layer is then extracted, and the product is isolated, for example, by crystallization.^[5]
- Yield: A reported yield for this reaction is 86.1%.^[5]

Step 2: Reductive Amination of 2-Acetyl-5-bromothiophene

The conversion of the ketone precursor to the final amine product can be achieved through reductive amination. This process typically involves the formation of an imine intermediate by reacting the ketone with an amine source (e.g., ammonia), followed by reduction.

- Reactants: 2-Acetyl-5-bromothiophene, Amine source (e.g., ammonia), Reducing agent (e.g., sodium cyanoborohydride (NaBH_3CN), sodium borohydride (NaBH_4)).^[6]
- General Procedure: The ketone is reacted with the amine source to form an imine. This intermediate is then reduced in situ or in a separate step using a suitable reducing agent to form the final amine.^[6] The choice of reducing agent is crucial; for instance, sodium cyanoborohydride is known to selectively reduce imines in the presence of ketones.^[6]

Below is a generalized workflow for the proposed synthesis.



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Caption: Proposed two-step synthesis of **1-(5-Bromothiophen-2-yl)ethanamine**.

Biological Activity and Signaling Pathways

There is currently a lack of specific information in the public domain regarding the detailed biological activity, mechanism of action, or any associated signaling pathways for **1-(5-Bromothiophen-2-yl)ethanamine**. While thiophene-containing compounds are known to exhibit a wide range of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties, specific experimental data for this particular compound is not available.

A study on a structurally related compound, 4-((1-(5-Bromothiophen-2-yl)ethylidene)hydrazono)-1-methyl-3,4-dihydro-1H-benzo[c][1,2]thiazine 2,2-dioxide, has shown inhibitory activity against monoamine oxidase B (MAO-B), with an IC₅₀ value of $1.03 \pm 0.17 \mu\text{M}$.^[7] This suggests that derivatives of **1-(5-Bromothiophen-2-yl)ethanamine** may have potential as enzyme inhibitors. However, without direct experimental evidence, it is not possible to construct a signaling pathway diagram for the title compound.

Handling and Storage

Handling:

- Handle in a well-ventilated place.^[8]
- Wear suitable protective clothing, gloves, and eye/face protection.^{[2][3]}
- Avoid contact with skin and eyes.^[8]
- Avoid formation of dust and aerosols.^[8]
- Do not eat, drink, or smoke when using this product.^[2]
- Wash hands thoroughly after handling.^[2]

Storage:

- Store the container tightly closed in a dry, cool, and well-ventilated place.^[3]
- Store locked up.^[3]
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.^[9]

First Aid Measures

Table 4: First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.[2][9]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Get medical attention.[2][9]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Get medical attention.[2][9]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.[2][9]

Ecological Information

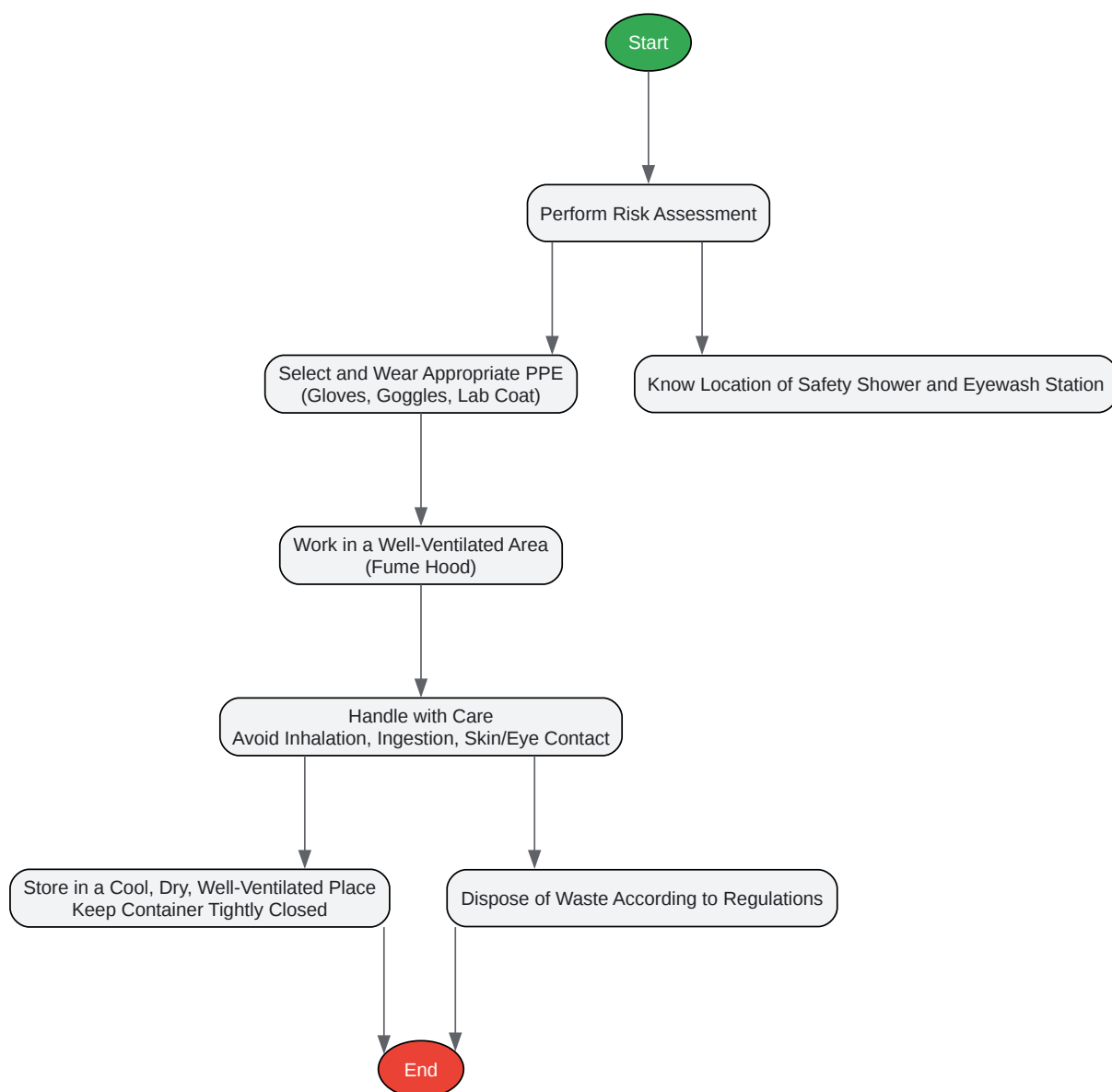
There is no available data on the ecotoxicity of **1-(5-Bromothiophen-2-yl)ethanamine**. Studies on its toxicity to fish, daphnia, algae, and microorganisms have not been reported.[2] Information regarding its persistence, degradability, and bioaccumulative potential is also unavailable.[2]

Conclusion

This technical guide consolidates the currently available safety and property information for **1-(5-Bromothiophen-2-yl)ethanamine**. While a significant amount of data regarding its hazards and handling is accessible through Safety Data Sheets, there is a notable absence of quantitative toxicological data, detailed experimental protocols for its synthesis and biological evaluation, and information on its mechanism of action and potential signaling pathway involvement. Further research is required to elucidate these aspects and fully characterize the

profile of this compound for its potential applications in drug development and other scientific fields.

Below is a logical workflow for the safe handling of **1-(5-Bromothiophen-2-yl)ethanamine** in a research setting.



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Caption: Safe handling workflow for **1-(5-Bromothiophen-2-yl)ethanamine**.

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References

- 1. echemi.com [echemi.com]
- 2. echemi.com [echemi.com]
- 3. aksci.com [aksci.com]
- 4. 2-Acetyl-5-bromothiophene synthesis - chemicalbook [chemicalbook.com]
- 5. prepchem.com [prepchem.com]
- 6. masterorganicchemistry.com [masterorganicchemistry.com]
- 7. 2,1-Benzothiazine – (quinolin/thiophen)yl hydrazone frameworks as new monoamine oxidase inhibitory agents; synthesis, in vitro and in silico investigation - PMC [pmc.ncbi.nlm.nih.gov]
- 8. chemicalbook.com [chemicalbook.com]
- 9. fishersci.com [fishersci.com]
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